

An In-depth Technical Guide to the Safety and Handling of Dioctyl Sulfide

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Compound of Interest

Compound Name: Dioctyl sulfide

Cat. No.: B1581556

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **dioctyl sulfide** (CAS No. 2690-08-6), intended for use by professionals in research and development environments. The following sections detail the physical and chemical properties, toxicological data, personal protective equipment, and emergency procedures.

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for **dioctyl sulfide**. It is important to note that comprehensive toxicological data is not readily available.

Table 1: Physical and Chemical Properties of Dioctyl Sulfide

Property	Value	Reference
Molecular Formula	C ₁₆ H ₃₄ S	[1]
Molecular Weight	258.51 g/mol	[1]
Appearance	Colorless to light yellow, clear liquid	[2][3]
Odor	Mild odor, Stench	[2][3]
Melting Point/Freezing Point	-1 °C	[2]
Boiling Point	180 °C at 13 hPa	[2]
Flash Point	110 °C (230 °F) - closed cup	[1][2]
Density	0.842 g/cm ³ at 25 °C	[1][2]
Refractive Index	n _{20/D} 1.462	[1]
Water Solubility	No data available	[2]

Table 2: Toxicological Data for Dioctyl Sulfide

Endpoint	Result	Reference
Acute Toxicity	No data available	[2]
Skin Corrosion/Irritation	No data available. May cause irritation or injury to skin (pain, swelling, and blistering) depending on severity of exposure and speed of treatment.	[2][3]
Serious Eye Damage/Irritation	Causes serious eye damage/irritation.[1][4]	[1][3][4]
Respiratory or Skin Sensitization	No data available	[2]
Germ Cell Mutagenicity	No data available	[2]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC.	[2]
Reproductive Toxicity	No data available	[2]
Specific Target Organ Toxicity (Single Exposure)	No data available	[2]
Specific Target Organ Toxicity (Repeated Exposure)	No data available	[2]
Aspiration Hazard	No data available. Harmful by ingestion (may cause lung damage by aspiration).	[2][3]
Toxicity to Fish	No data available	[5]
Toxicity to Daphnia and Other Aquatic Invertebrates	No data available	[5]

Toxicity to Algae

No data available

[\[5\]](#)

Experimental Protocols

Detailed experimental protocols for the toxicological endpoints listed above are not available in the provided search results. Standardized OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for such tests. For example:

- Acute Oral Toxicity: OECD Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure)
- Skin Irritation/Corrosion: OECD Guideline 404 (Acute Dermal Irritation/Corrosion)
- Eye Irritation/Corrosion: OECD Guideline 405 (Acute Eye Irritation/Corrosion)

Safety and Handling Precautions

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards. A face shield (minimum 8-inch) may also be necessary.[\[2\]](#)[\[5\]](#)
- Skin Protection: Wear chemical-impermeable gloves and a complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[\[2\]](#)[\[5\]](#)[\[6\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator.[\[2\]](#)[\[5\]](#)

Safe Handling

- Handle in a well-ventilated place.[\[5\]](#)
- Avoid contact with skin and eyes.[\[5\]](#)
- Avoid inhalation of vapor or mist.[\[2\]](#)

- Use non-sparking tools and prevent fire caused by electrostatic discharge.[5]
- Wash hands thoroughly after handling.[2]

Storage

- Store in a cool, dry, and well-ventilated place.[2][5]
- Keep the container tightly closed.[2][5]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[2]
- Store apart from foodstuff containers or incompatible materials.[5]

Emergency Procedures

First Aid Measures

- General Advice: Consult a physician. Show the safety data sheet to the doctor in attendance. [2][6]
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2][6]
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a physician.[2][5][6]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a physician.[2][5][6][7]
- If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Do NOT induce vomiting. Consult a physician.[2][5][6]

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[2][5][8]

- Specific Hazards: No data available on specific hazards arising from the chemical.[\[5\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[\[5\]](#)

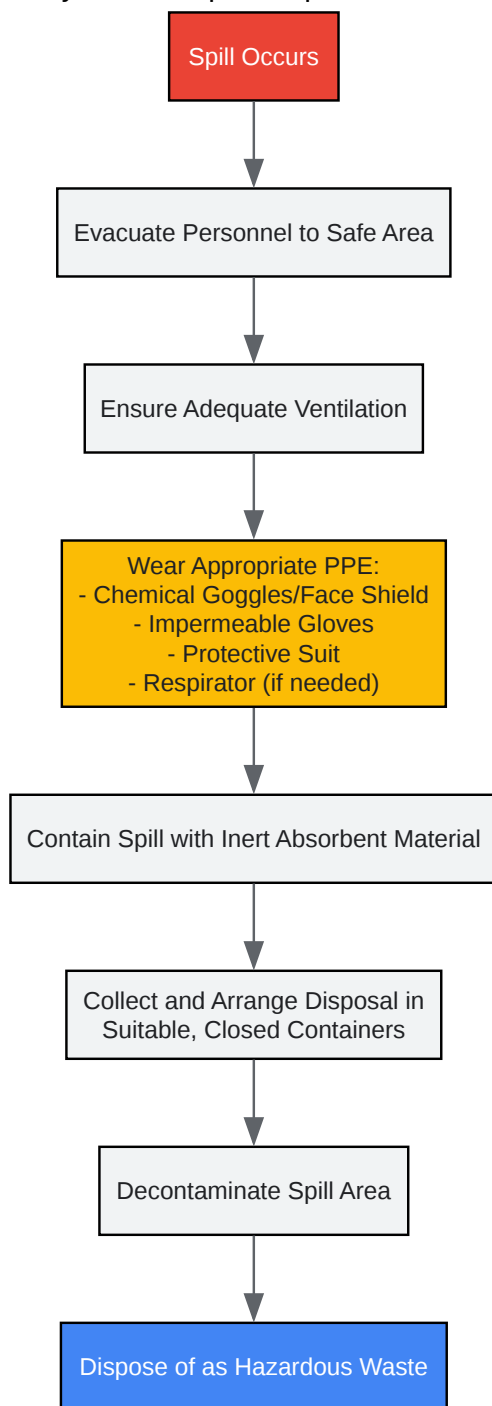
Accidental Release Measures

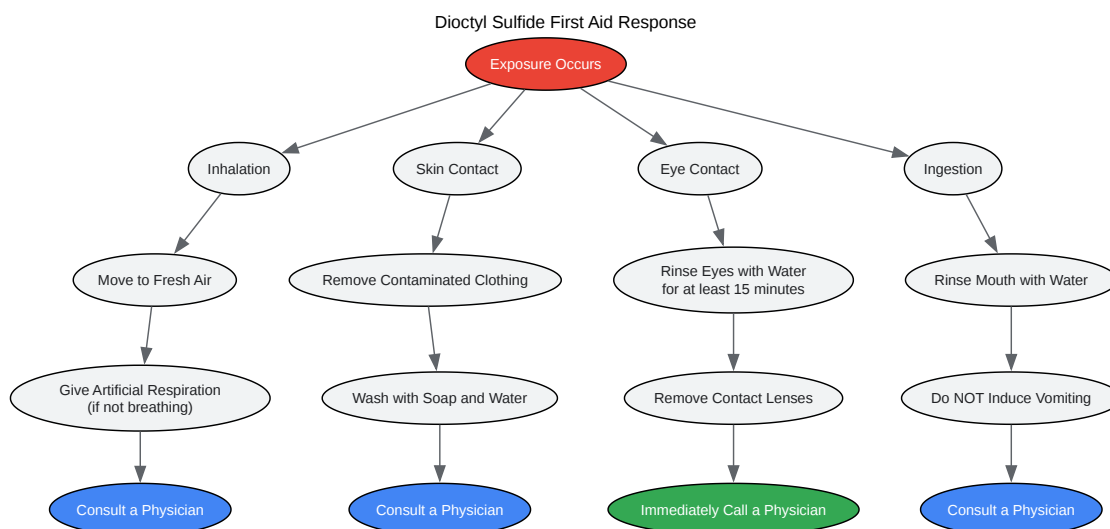
- Personal Precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.[\[2\]](#)[\[5\]](#)
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains. Discharge into the environment must be avoided.[\[5\]](#)[\[6\]](#)
- Methods for Cleaning Up: Soak up with inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal. Use spark-proof tools and explosion-proof equipment.[\[2\]](#)[\[5\]](#)

Visualized Workflows

The following diagrams illustrate key safety and emergency workflows.

Diocetyl Sulfide Spill Response Workflow

[Click to download full resolution via product page](#)Caption: **Diocetyl Sulfide** Spill Response Workflow.



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Caption: **Diocetyl Sulfide** First Aid Response.

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